

4-Isopropylphenylhydrazine hydrochloride CAS number

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Compound of Interest

Compound Name: 4-Isopropylphenylhydrazine
hydrochloride

Cat. No.: B019915

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An In-depth Technical Guide to **4-Isopropylphenylhydrazine hydrochloride**

CAS Number: 118427-29-5

This technical guide provides a comprehensive overview of **4-Isopropylphenylhydrazine hydrochloride**, a key organic intermediate. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document details the compound's chemical and physical properties, a detailed synthesis protocol, its applications in research and industry, and essential safety information.

Chemical and Physical Properties

4-Isopropylphenylhydrazine hydrochloride is a white to beige or brownish crystalline powder or flakes.^[1] It serves as a crucial building block in the synthesis of more complex organic molecules, particularly in the pharmaceutical and chemical sectors.^[1]

Property	Value
CAS Number	118427-29-5
Molecular Formula	C ₉ H ₁₅ ClN ₂
Molecular Weight	186.68 g/mol
Appearance	White to beige or brownish powder or flakes
Melting Point	203 °C (decomposes)
Boiling Point	260.1 °C at 760 mmHg
Density	1.027 g/cm ³
Flash Point	128.1 °C
Vapor Pressure	0.0124 mmHg at 25°C
Refractive Index	1.584
InChI Key	LMFPPUVGWDZXMB-UHFFFAOYSA-N
SMILES	Cl.CC(C)c1ccc(NN)cc1

Synthesis of 4-Isopropylphenylhydrazine hydrochloride

The synthesis of **4-Isopropylphenylhydrazine hydrochloride** is typically achieved through the diazotization of 4-isopropylaniline, followed by reduction.^[2]

Experimental Protocol

Materials:

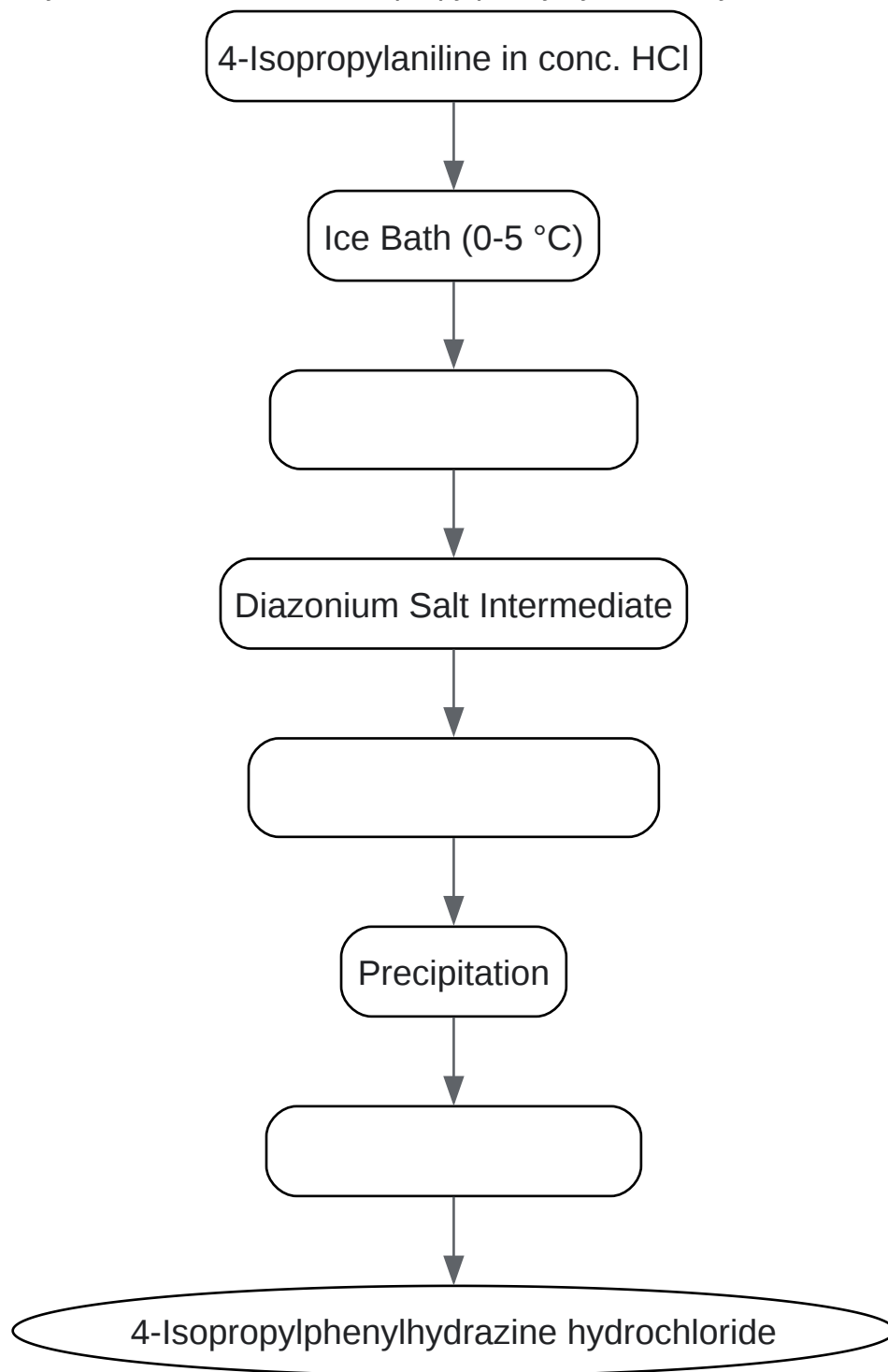
- 4-isopropylaniline (0.02 mol)
- Concentrated hydrochloric acid (50 mL)
- 2 mol/L sodium nitrite aqueous solution (7.5 mL, 0.15 mol)

- 1 mol/L stannous chloride in concentrated hydrochloric acid solution (30 mL)
- Ice bath
- Magnetic stirrer and stir bar
- Reaction flask
- Dropping funnel
- Buchner funnel and filter paper

Procedure:

- In a reaction flask, add 1.37 mL (0.02 mol) of 4-isopropylaniline to 50 mL of concentrated hydrochloric acid.[2]
- Cool the mixture in an ice bath while stirring for 10 minutes.[2]
- Slowly add 7.5 mL (0.15 mol) of a 2 mol/L sodium nitrite aqueous solution dropwise to the mixture. The solution will turn a reddish-brown color. Maintain the reaction in the ice bath for 1 hour.[2]
- Directly to the reaction vessel, add 30 mL of a 1 mol/L stannous chloride solution in concentrated hydrochloric acid.[2]
- Continue stirring the mixture in the ice bath for 3 hours. A significant amount of solid will precipitate.[2]
- Filter the precipitate using a Buchner funnel and wash it with water.[2]
- Allow the product to air-dry. This yields 1.72 g of light brown **4-isopropylphenylhydrazine hydrochloride** powder (92.2% yield), which can be used without further purification.[2]

Synthesis Workflow of 4-Isopropylphenylhydrazine hydrochloride

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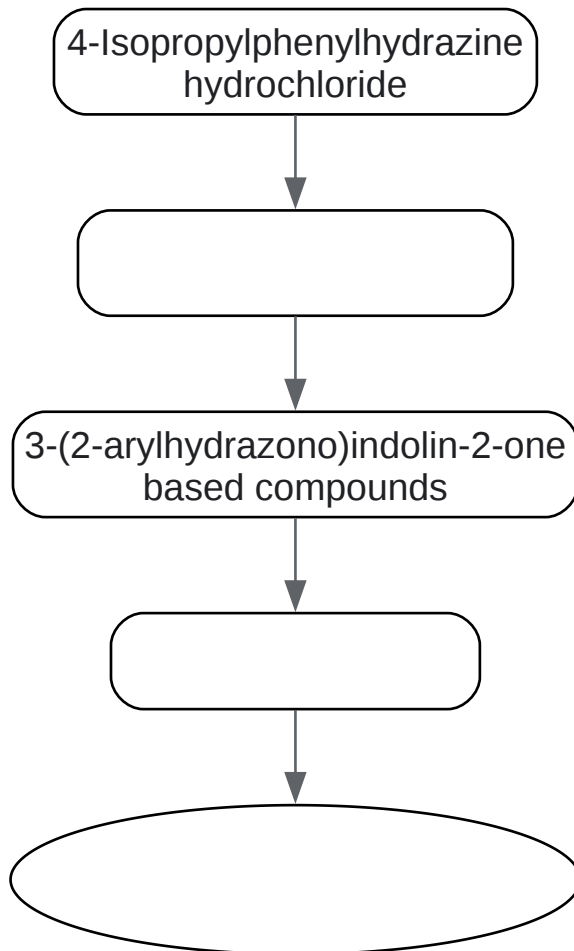
Synthesis Workflow Diagram

Applications in Research and Drug Development

4-Isopropylphenylhydrazine hydrochloride is a valuable reagent in the synthesis of various organic compounds.^[1] Its primary applications are in the pharmaceutical and chemical industries.^[1]

- **Pharmaceutical Intermediate:** It is a precursor for the synthesis of 4-isopropylphenylhydrazine, which is an important component in the development of new pharmaceutical agents.^[1]
- **Chemical Synthesis:** Its versatile reactivity makes it a useful starting material for a wide range of chemical reactions, leading to the creation of diverse products.^[1]
- **Research and Development:** In a laboratory setting, it is used as a reagent for synthesizing novel compounds and exploring new chemical reactions, thereby advancing scientific knowledge.^[1] A notable application is in the preparation of 3-(2-arylhydrazono)indolin-2-one based compounds, which have been investigated for their potential to inhibit β -amyloid aggregation, a key target in Alzheimer's disease research.^[3]

Role in Bioactive Compound Synthesis



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Application in Bioactive Compound Synthesis

Safety and Handling

4-Isopropylphenylhydrazine hydrochloride is classified as harmful and an irritant.[1] Proper safety precautions must be taken when handling this compound.

Hazard Type	GHS Classification and Statements
Pictogram	GHS07 (Harmful)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.[1] H312: Harmful in contact with skin.[1] H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1] H332: Harmful if inhaled.[1] H335: May cause respiratory irritation.[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1] P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1] P302+P352: IF ON SKIN: Wash with soap and water.[1] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

It is recommended to handle this chemical in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask.

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